

A Comprehensive Spectroscopic Guide to 5-Ethylcyclopent-2-en-1-one

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Compound of Interest

Compound Name: 5-Ethylcyclopent-2-en-1-one

CAS No.: 34094-63-8

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Introduction

5-Ethylcyclopent-2-en-1-one, a derivative of cyclopentenone, represents a significant structural motif in organic chemistry. The cyclopentenone ring system is a core component of numerous natural products, including prostaglandins and certain steroids, and serves as a versatile intermediate in the synthesis of complex organic molecules. The presence of the α,β -unsaturated ketone functionality imparts unique reactivity and spectroscopic characteristics to these molecules. A thorough understanding of the spectroscopic signature of **5-Ethylcyclopent-2-en-1-one** is paramount for its identification, characterization, and utilization in synthetic and medicinal chemistry endeavors.

This in-depth technical guide provides a detailed analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **5-Ethylcyclopent-2-en-1-one**. The content herein is structured to offer not just the spectral data itself, but also the underlying principles and experimental considerations, thereby providing a holistic and practical resource for researchers.

Molecular Structure and Spectroscopic Correlation

The foundation of interpreting spectroscopic data lies in a clear understanding of the molecule's structure. **5-Ethylcyclopent-2-en-1-one** possesses a five-membered ring containing a ketone and a carbon-carbon double bond in conjugation. An ethyl group is situated at the 5-position.

Caption: Molecular structure of **5-Ethylcyclopent-2-en-1-one** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **5-Ethylcyclopent-2-en-1-one**, both ^1H and ^{13}C NMR provide critical information about the electronic environment of each nucleus.

^1H NMR Spectroscopy: A Proton's Perspective

The ^1H NMR spectrum of an α,β -unsaturated ketone is characterized by distinct chemical shifts for the vinylic protons due to the deshielding effect of the conjugated carbonyl group.^[1] While specific experimental data for **5-Ethylcyclopent-2-en-1-one** is not readily available in the public domain, a predicted spectrum can be derived from the known values for 2-cyclopenten-1-one and the application of established substituent effects.

Predicted ^1H NMR Data for **5-Ethylcyclopent-2-en-1-one**

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)
H-2	~6.2	dd	J = 5.7, 2.2
H-3	~7.7	dd	J = 5.7, 2.6
H-4a, H-4b	~2.4 - 2.6	m	-
H-5	~2.5	m	-
H-6a, H-6b	~1.6	m	-
H-7	~0.9	t	J = 7.4

Causality Behind the Chemical Shifts:

- **Vinylic Protons (H-2 and H-3):** The β -proton (H-3) is significantly deshielded and appears further downfield (~ 7.7 ppm) compared to the α -proton (H-2 at ~ 6.2 ppm). This is a direct consequence of the electron-withdrawing nature of the carbonyl group, which is transmitted through the conjugated π -system, reducing the electron density around H-3.^[1]
- **Allylic Protons (H-4):** The protons on C-4 are adjacent to the double bond and are expected to resonate in the region of 2.4-2.6 ppm.
- **Aliphatic Protons (H-5, H-6, H-7):** The proton at the chiral center (H-5) will be a complex multiplet due to coupling with the adjacent protons on C-4 and the ethyl group. The methylene protons of the ethyl group (H-6) will also be a multiplet, and the terminal methyl protons (H-7) will appear as a triplet.

¹³C NMR Spectroscopy: The Carbon Backbone

The ¹³C NMR spectrum provides a map of the carbon framework of the molecule. Similar to the proton spectrum, the carbons of the α,β -unsaturated system have characteristic chemical shifts.

Predicted ¹³C NMR Data for **5-Ethylcyclopent-2-en-1-one**

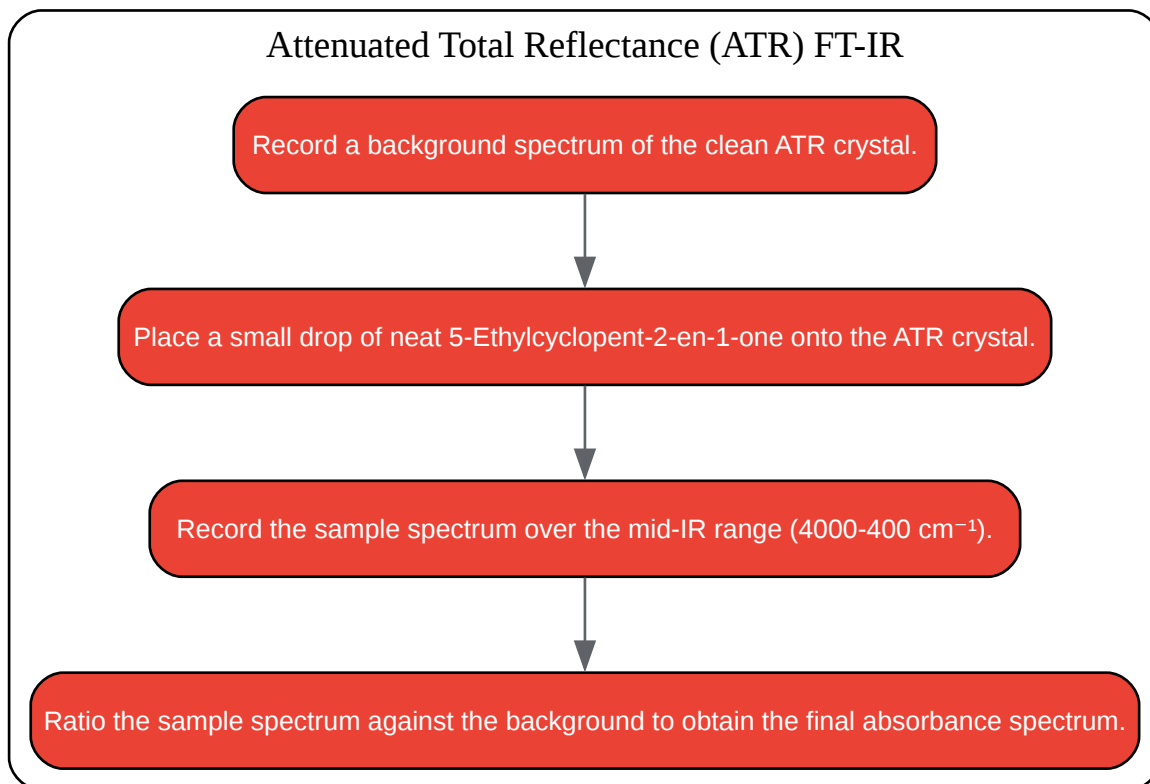
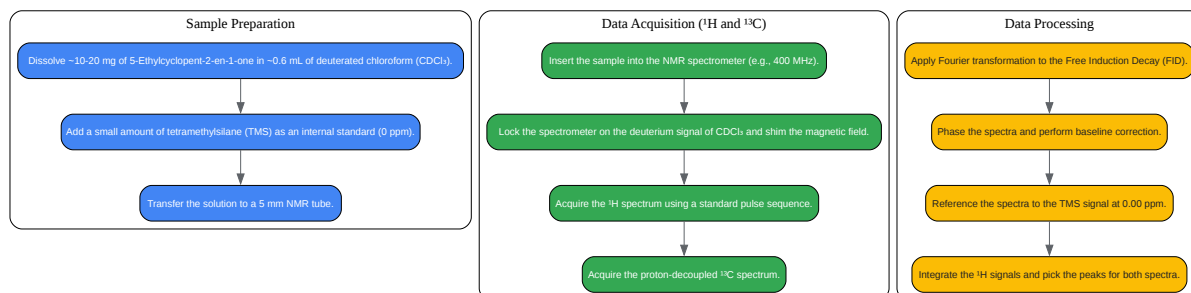
Carbon	Predicted Chemical Shift (δ , ppm)
C-1 (C=O)	~ 210
C-2 (=CH)	~ 135
C-3 (=CH)	~ 165
C-4 (-CH ₂ -)	~ 35
C-5 (-CH-)	~ 45
C-6 (-CH ₂ -)	~ 28
C-7 (-CH ₃)	~ 12

Expert Interpretation:

- Carbonyl Carbon (C-1): The carbonyl carbon is the most deshielded carbon in the molecule, appearing at a characteristic downfield shift of around 210 ppm.[1]
- Olefinic Carbons (C-2 and C-3): As with the protons, the β -carbon (C-3) is more deshielded (~165 ppm) than the α -carbon (C-2) (~135 ppm) due to the polarization of the π -system by the carbonyl group.[2]
- Aliphatic Carbons (C-4, C-5, C-6, C-7): The remaining sp^3 hybridized carbons of the ring and the ethyl group will appear in the upfield region of the spectrum.

Experimental Protocol for NMR Spectroscopy

A self-validating protocol for acquiring high-quality NMR spectra is crucial for accurate structural assignment.



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Caption: Protocol for acquiring an FT-IR spectrum using an ATR accessory.

Mass Spectrometry (MS)

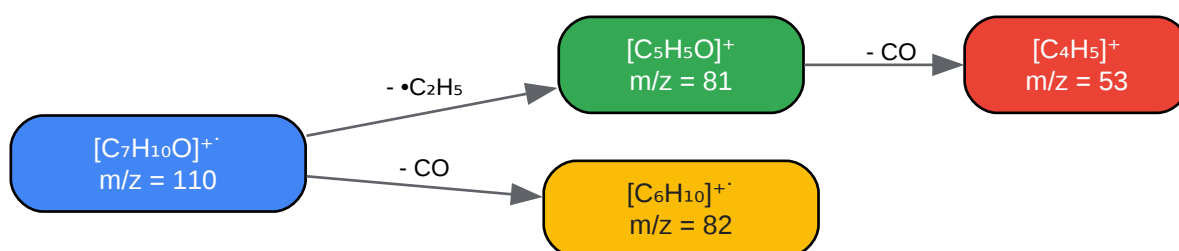
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for structural confirmation. For **5-Ethylcyclopent-2-en-1-one** (Molecular Weight: 110.15 g/mol), electron ionization (EI) is a common technique. [1][3]

Predicted Mass Spectrum Fragmentation for **5-Ethylcyclopent-2-en-1-one**

m/z	Predicted Fragment Ion
110	$[M]^{+\cdot}$ (Molecular Ion)
81	$[M - C_2H_5]^+$
82	$[M - CO]^{+\cdot}$
53	$[C_4H_5]^+$

Trustworthiness of Fragmentation Pathways:

The fragmentation of cyclic ketones under EI-MS often proceeds through characteristic pathways. [4][5]



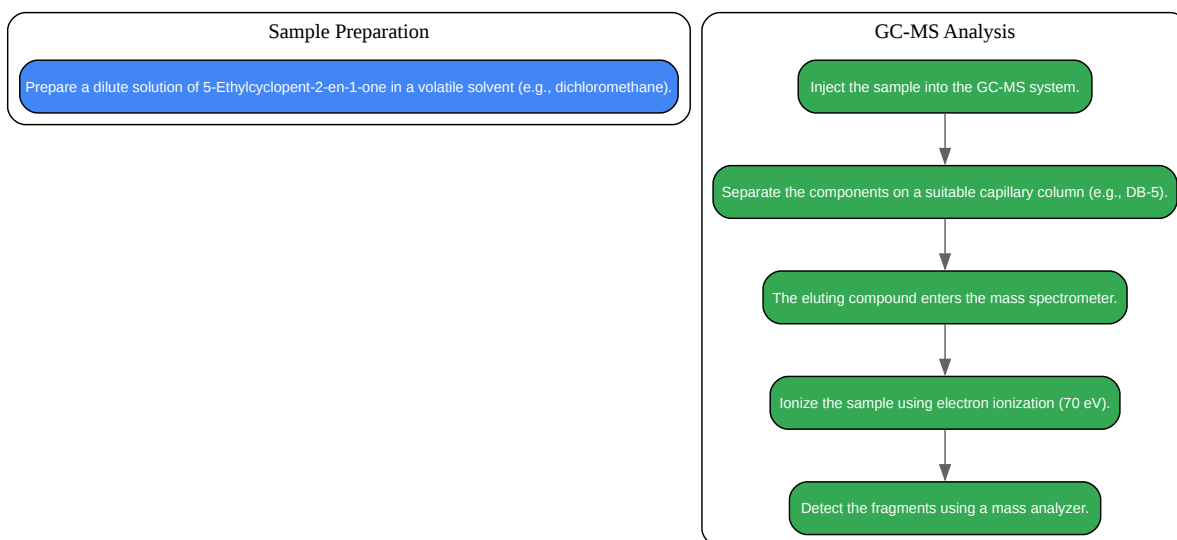
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Caption: Plausible fragmentation pathways for **5-Ethylcyclopent-2-en-1-one** in EI-MS.

- **Loss of the Ethyl Group:** A primary fragmentation pathway is the cleavage of the ethyl substituent, leading to a stable allylic cation at m/z 81.

- Decarbonylation: Loss of a neutral carbon monoxide molecule from the molecular ion can result in a fragment at m/z 82.
- Further Fragmentation: The fragment at m/z 81 can further lose a CO molecule to give a fragment at m/z 53.

Experimental Protocol for GC-MS



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Caption: Workflow for Gas Chromatography-Mass Spectrometry (GC-MS) analysis.

Conclusion

This technical guide has provided a comprehensive overview of the key spectroscopic data for **5-Ethylcyclopent-2-en-1-one**. By integrating predicted NMR data with the expected IR and MS spectral features, a complete spectroscopic profile has been constructed. The detailed experimental protocols and the rationale behind the spectral interpretations offer a valuable resource for chemists and drug development professionals. A thorough understanding of this data is essential for the unambiguous identification and characterization of this important synthetic building block.

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